

An In-depth Technical Guide to the Surfactant Properties of Sodium Perfluorohexanoate

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Compound of Interest

Compound Name: Sodium perfluorohexanoate

Cat. No.: B1260489

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium perfluorohexanoate (PFHxA), a short-chain per- and poly-fluoroalkyl substance (PFAS), exhibits unique surfactant properties owing to its fluorinated carbon tail and hydrophilic carboxylate head group. This technical guide provides a comprehensive overview of the core surfactant characteristics of **sodium perfluorohexanoate**, including its critical micelle concentration (CMC), surface tension, and aggregation behavior. Detailed experimental protocols for determining these properties are outlined to facilitate reproducible research. Furthermore, this guide explores the implications of PFHxA's surfactant nature in the context of drug development and its interaction with biological systems, with a particular focus on its potential to modulate signaling pathways such as the peroxisome proliferator-activated receptor alpha (PPAR α).

Introduction

Sodium perfluorohexanoate (IUPAC name: sodium 2,2,3,3,4,4,5,5,6,6,6-undecafluorohexanoate) is an anionic surfactant belonging to the class of short-chain perfluoroalkyl carboxylic acids. Its chemical structure consists of a five-carbon perfluorinated tail and a sodium carboxylate head group. This amphiphilic nature, with a hydrophobic and oleophobic tail and a hydrophilic head, drives its surface-active behavior in aqueous solutions.

Understanding the surfactant properties of PFHxA is crucial for various applications, including its use in industrial processes and its emerging role in biomedical fields, particularly in the formulation of drug delivery systems such as perfluorocarbon nanoemulsions.[1][2] However, its persistence in the environment and potential biological interactions necessitate a thorough characterization of its physicochemical properties.

Physicochemical and Surfactant Properties

The surfactant properties of **sodium perfluorohexanoate** are primarily defined by its tendency to adsorb at interfaces and to self-assemble into micelles above a certain concentration.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **sodium perfluorohexanoate** is presented in Table 1.

Property	Value	Reference
CAS Number	2923-26-4	[3]
Molecular Formula	C ₆ F ₁₁ NaO ₂	[3]
Molecular Weight	336.04 g/mol	[3]
Appearance	White to off-white powder	
Solubility	Soluble in water	

Surfactant Properties

The defining characteristics of a surfactant are its critical micelle concentration (CMC) and the surface tension at the CMC. While specific data for the surface tension at the CMC and the micelle aggregation number for **sodium perfluorohexanoate** are not readily available in the reviewed literature, a reliable value for its CMC has been reported.

Surfactant Property	Value	Method of Determination	Reference
Critical Micelle Concentration (CMC)	110 mmol dm ⁻³	Conductivity	[4]
Surface Tension at CMC (γ_{CMC})	Data not available	-	
Micelle Aggregation Number (N)	Data not available	-	

Experimental Protocols

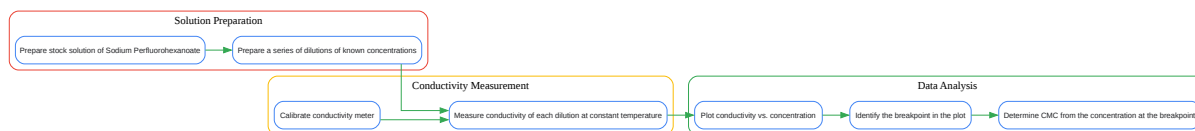
Accurate determination of surfactant properties is essential for both fundamental understanding and practical application. The following sections detail the standard experimental methodologies for measuring the critical micelle concentration and micelle aggregation number.

Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental parameter that indicates the onset of micelle formation.[5] It can be determined by monitoring a physical property of the surfactant solution as a function of concentration.

This method is suitable for ionic surfactants like **sodium perfluorohexanoate**. The principle lies in the change in the molar conductivity of the solution with increasing surfactant concentration. Below the CMC, the conductivity increases linearly as the concentration of the ionic surfactant monomers increases. Above the CMC, the formation of micelles, which have a lower mobility than the individual ions, leads to a decrease in the slope of the conductivity versus concentration plot. The CMC is determined from the breakpoint in this plot.[6][7]

Experimental Workflow:



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Conductivity Measurement Workflow for CMC Determination.

Surface tension measurements provide a direct method for determining the CMC. As the surfactant concentration increases, molecules adsorb at the air-water interface, causing a decrease in surface tension. Once the interface is saturated and micelles begin to form, the surface tension remains relatively constant. The CMC is identified as the concentration at which this plateau begins.[8]

Determination of Micelle Aggregation Number

The aggregation number (N) is the average number of surfactant molecules in a single micelle.

This is a common and effective method for determining the aggregation number.[9][10][11] It involves the use of a fluorescent probe that partitions into the micelles and a quencher that also resides in the micelles and quenches the probe's fluorescence upon encounter. By analyzing the quenching kinetics as a function of quencher concentration, the aggregation number can be calculated.[12]

Experimental Workflow:



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Fluorescence Quenching Workflow for Aggregation Number.

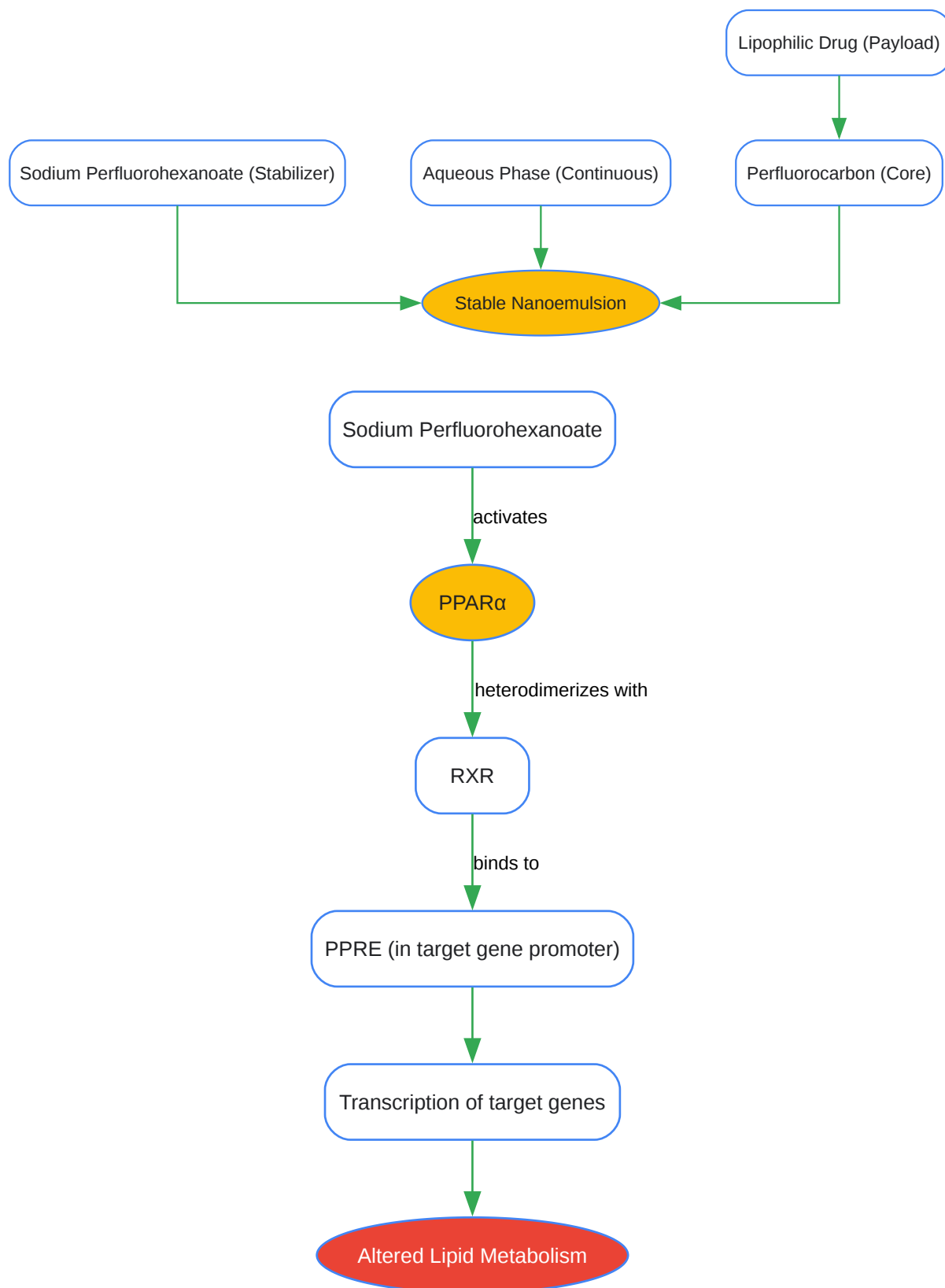
Applications in Drug Development

The surfactant properties of **sodium perfluorohexanoate** make it a candidate for use in pharmaceutical formulations, particularly in the development of nano-sized drug delivery systems.

Perfluorocarbon Nanoemulsions

Perfluorocarbon (PFC) nanoemulsions are stable dispersions of PFC liquids in an aqueous medium, stabilized by surfactants. These nanoemulsions are being investigated as carriers for targeted drug delivery and as contrast agents for medical imaging.[1][2] The surfactant, such as **sodium perfluorohexanoate**, forms a monolayer at the PFC-water interface, encapsulating the PFC core and any lipophilic drugs that may be dissolved within it. The small size and stability of these nanoemulsions can improve drug solubility, bioavailability, and targeting to specific tissues.[13]

Logical Relationship in Nanoemulsion Formulation:



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